

An In-depth Technical Guide to the Physical and Chemical Characteristics of Hydroxycitrate

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Compound of Interest		
Compound Name:	1,2,3-Propanetricarboxylic acid,	
	1,2-dihydroxy-	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of hydroxycitrate (HCA), a naturally occurring derivative of citric acid found in various tropical plants. The document details its biochemical mechanisms, with a focus on its role as a competitive inhibitor of ATP citrate lyase, and provides detailed experimental protocols for its analysis and functional assessment.

Physical and Chemical Properties of Hydroxycitrate

Hydroxycitrate is a key active compound found in plants such as Garcinia cambogia and Hibiscus sabdariffa.[1] Its chemical structure is similar to citric acid but with an additional hydroxyl group.[2] This structural difference is fundamental to its biological activity. The compound exists as a crystalline solid and its stability can be influenced by factors such as temperature and pH.[3][4] For instance, HCA is stable in plasma at -20°C for up to 186 days and at -70°C for up to 762 days. Processing methods like steam blanching, drying, and fermentation can lead to a reduction in HCA content in its natural sources.[4]

Below is a summary of the key quantitative data for hydroxycitric acid:

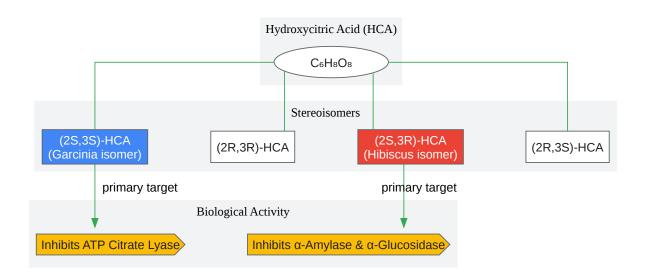


Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₈	[5][6][7]
Molecular Weight	208.12 g/mol	[5][6][7]
Boiling Point	393.3 ± 42.0 °C (Predicted)	[5][6]
Density	1.947 ± 0.06 g/cm ³ (Predicted)	[5][6]
рКа	2.90 ± 0.28 (Predicted)	[5]
Solubility	- Soluble in: Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone Aqueous acid: 10 mg/ml - DMF: Slightly soluble	[3][5][8]
Storage Temperature	Room Temperature (Inert atmosphere)	[5]
Appearance	Crystalline solid	[3][5]

Stereoisomers of Hydroxycitrate

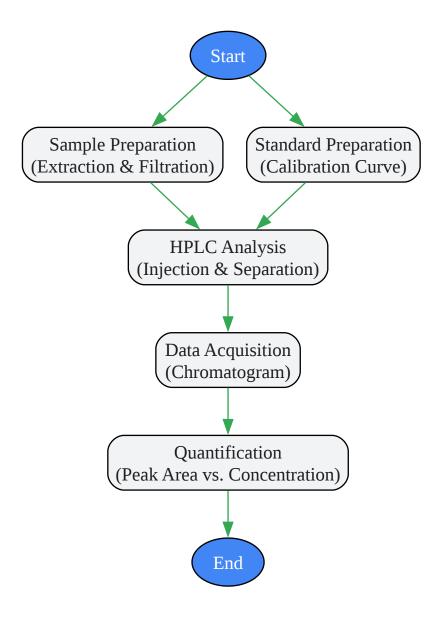
Hydroxycitric acid possesses two chiral centers, giving rise to four distinct stereoisomers: (2S,3S), (2R,3R), (2S,3R), and (2R,3S).[2] These stereoisomers exhibit different biological activities. The (-)-hydroxycitric acid isomer, specifically the (2S,3S)-isomer found in Garcinia cambogia, is a known inhibitor of ATP citrate lyase.[1][9] In contrast, the (2S,3R)-isomer, predominantly found in Hibiscus sabdariffa, is recognized for its inhibitory effects on pancreatic alpha-amylase and intestinal alpha-glucosidase, which are involved in carbohydrate metabolism.[1]











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